

A Researcher's Guide to Selecting an Activated EG3 Tail Supplier

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Compound of Interest

Compound Name: Activated EG3 Tail

Cat. No.: B15142068

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For researchers and drug development professionals engaged in the synthesis of modified oligonucleotides, particularly for applications like exon skipping in muscular dystrophy research, the quality of reagents is paramount. The "**Activated EG3 Tail**" is a critical component in the synthesis of phosphorodiamidate morpholino oligomers (PMOs) and other nucleic acid analogs. Its purity and activity directly impact the yield and quality of the final therapeutic or research compound. This guide provides a comparative analysis of prominent suppliers of **Activated EG3 Tail**, offering a framework for selecting the most suitable product for your research needs.

While direct, third-party comparative experimental data for **Activated EG3 Tail** from different suppliers is not readily available in the public domain, this guide compiles the information provided by the suppliers and outlines a set of recommended experimental protocols for in-house validation.

Supplier and Product Specification Overview

A review of the product information from three notable suppliers—MedchemExpress, AbMole BioScience, and TargetMol—reveals largely consistent basic specifications for **Activated EG3 Tail**. However, the level of detail regarding purity and available quality control data varies.

Parameter	MedchemExpress	AbMole BioScience	TargetMol
Product Name	Activated EG3 Tail	Activated EG3 Tail	Activated EG3 Tail
CAS Number	1380600-06-5	1380600-06-5	1380600-06-5
Molecular Formula	C ₄₃ H ₄₇ N ₃ O ₁₀	C ₄₃ H ₄₇ N ₃ O ₁₀	C ₄₃ H ₄₇ N ₃ O ₁₀
Molecular Weight	765.85	765.85	765.85
Purity	99.31% [1]	Not explicitly stated on the main product page; COA available upon request. [2]	Not explicitly stated on the main product page.
Supporting Data	HNMR, RP-HPLC, LCMS data available on the product page. [1]	COA and MSDS available. [2]	Information available upon request.

Key Takeaway: MedchemExpress provides the most comprehensive upfront quality control data on its product page, including a specific purity percentage and links to analytical data.[\[1\]](#) While AbMole BioScience and TargetMol likely maintain high-quality standards, researchers will need to request the Certificate of Analysis (COA) or other analytical data to assess the purity and characterization of their products.

Experimental Protocols for Supplier Validation

Given the absence of head-to-head comparison studies, it is crucial for researchers to perform their own validation of **Activated EG3 Tail** from any supplier. The following are detailed methodologies for key experiments.

Purity Determination by Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC)

This protocol is a general guideline for assessing the purity of **Activated EG3 Tail**. Instrument conditions may need to be optimized for your specific HPLC system.

Objective: To determine the percentage purity of the **Activated EG3 Tail** compound.

Materials:

- **Activated EG3 Tail** sample
- HPLC-grade acetonitrile (ACN)
- HPLC-grade water
- Trifluoroacetic acid (TFA)
- HPLC system with a UV detector
- C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m)

Procedure:

- Sample Preparation:
 - Accurately weigh approximately 1 mg of **Activated EG3 Tail** and dissolve it in a suitable solvent, such as a mixture of water and acetonitrile, to a final concentration of 1 mg/mL.
 - Filter the sample through a 0.22 μ m syringe filter before injection.
- Chromatographic Conditions:
 - Mobile Phase A: 0.1% TFA in water
 - Mobile Phase B: 0.1% TFA in acetonitrile
 - Gradient: A typical gradient would be to start at a low percentage of Mobile Phase B (e.g., 20%) and increase it linearly to a high percentage (e.g., 80%) over 20-30 minutes.
 - Flow Rate: 1.0 mL/min
 - Column Temperature: 25°C
 - Detection Wavelength: 254 nm and 280 nm
 - Injection Volume: 10 μ L

- Data Analysis:
 - Integrate the peak areas of all detected peaks in the chromatogram.
 - Calculate the percentage purity by dividing the area of the main peak (**Activated EG3 Tail**) by the total area of all peaks and multiplying by 100.

Identity Confirmation by Mass Spectrometry (MS)

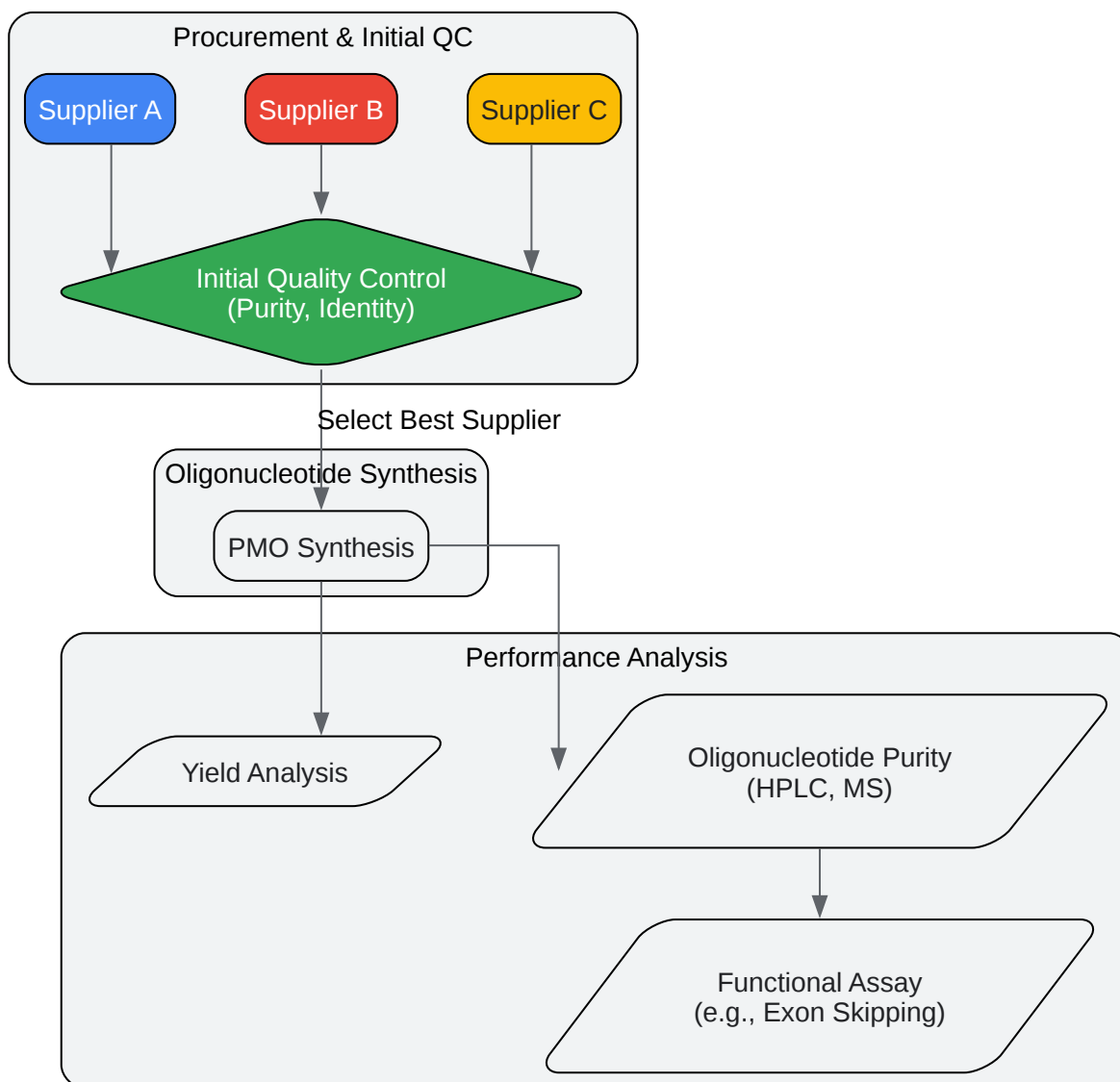
Objective: To confirm the molecular weight of the **Activated EG3 Tail**.

Procedure:

- Prepare the sample as described for HPLC analysis.
- Infuse the sample into an electrospray ionization (ESI) mass spectrometer.
- Acquire the mass spectrum in positive ion mode.
- Compare the observed mass-to-charge ratio (m/z) with the expected molecular weight (765.85 g/mol).

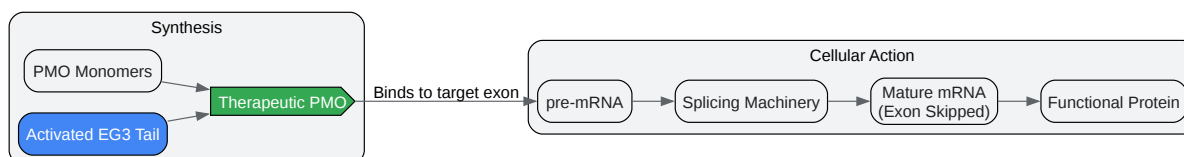
Visualizing Workflows and Pathways

To aid in understanding the experimental process and the compound's role, the following diagrams are provided.



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Caption: Experimental workflow for comparing **Activated EG3 Tail** suppliers.



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Caption: Simplified pathway of a PMO synthesized using **Activated EG3 Tail**.

Conclusion and Recommendations

The selection of an **Activated EG3 Tail** supplier should be guided by a thorough evaluation of the provided quality control data and, most importantly, by in-house validation.

Recommendations for Researchers:

- **Request Comprehensive Data:** Always request a detailed Certificate of Analysis from the supplier. This should include purity data from HPLC, identity confirmation from mass spectrometry, and ideally, NMR data for structural verification.
- **Prioritize Purity:** For oligonucleotide synthesis, high purity of all reagents is critical to minimize failure sequences and simplify the purification of the final product.
- **Perform In-House Validation:** Regardless of the supplier's data, it is best practice to perform your own quality control checks, particularly for new lots. The experimental protocols provided in this guide can serve as a starting point.
- **Consider Lot-to-Lot Consistency:** Once a suitable supplier is identified, inquire about their processes for ensuring lot-to-lot consistency. This is crucial for the reproducibility of your research and for long-term drug development programs.

By following these guidelines, researchers can make an informed decision when selecting an **Activated EG3 Tail** supplier, thereby ensuring the quality and reliability of their synthesized

oligonucleotides.

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References

- 1. medchemexpress.com [medchemexpress.com]
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